

"Methyl 5-chloro-2-methyl-3-nitrobenzoate"

chemical properties and structure

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Compound of Interest

Compound Name:	Methyl 5-chloro-2-methyl-3-nitrobenzoate
Cat. No.:	B1394622

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An In-Depth Technical Guide to Methyl 5-chloro-2-methyl-3-nitrobenzoate

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development. It details the chemical structure, physicochemical properties, synthesis, reactivity, and potential applications of **Methyl 5-chloro-2-methyl-3-nitrobenzoate**, a key intermediate in the synthesis of complex organic molecules.

Introduction

Methyl 5-chloro-2-methyl-3-nitrobenzoate (CAS No: 294190-17-3) is a polysubstituted aromatic compound with the molecular formula C₉H₈ClNO₄.^[1] Its structure, featuring a strategic arrangement of electron-withdrawing and electron-donating groups, makes it a valuable and highly reactive building block in synthetic chemistry. This molecule is particularly significant as an intermediate for producing advanced pharmaceutical and agrochemical compounds, where precise functional group placement is critical for biological activity.^[1] This document provides an in-depth analysis of its core characteristics, offering field-proven insights into its synthesis and handling.

Part 1: Molecular Structure and Physicochemical Properties

Structural Analysis

The structural architecture of **Methyl 5-chloro-2-methyl-3-nitrobenzoate** is key to its chemical behavior. The benzene ring is substituted with four distinct functional groups: a methyl ester (-COOCH₃) at position 1, a methyl group (-CH₃) at position 2, a nitro group (-NO₂) at position 3, and a chloro group (-Cl) at position 5.



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References

- 1. Methyl 5-chloro-2-methyl-3-nitrobenzoate [myskinrecipes.com]
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